

# using 2-Nitroethanol as a specialized solvent in reactions

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## Compound of Interest

Compound Name: 2-Nitroethanol

Cat. No.: B1329411

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## Application Notes and Protocols: 2-Nitroethanol

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **2-Nitroethanol**, focusing on its physicochemical properties, primary synthetic applications, and critical safety considerations. While its structure suggests potential as a polar solvent, its significant chemical reactivity makes it more valuable and commonly used as a versatile synthetic intermediate rather than a reaction solvent.

## Physicochemical Properties of 2-Nitroethanol

**2-Nitroethanol** is a viscous, colorless to pale yellow liquid characterized by the presence of both a hydroxyl and a nitro functional group, which dictate its physical and chemical properties. [1] Its high boiling point and miscibility with various organic solvents are notable. [2] A summary of its key properties is presented below.

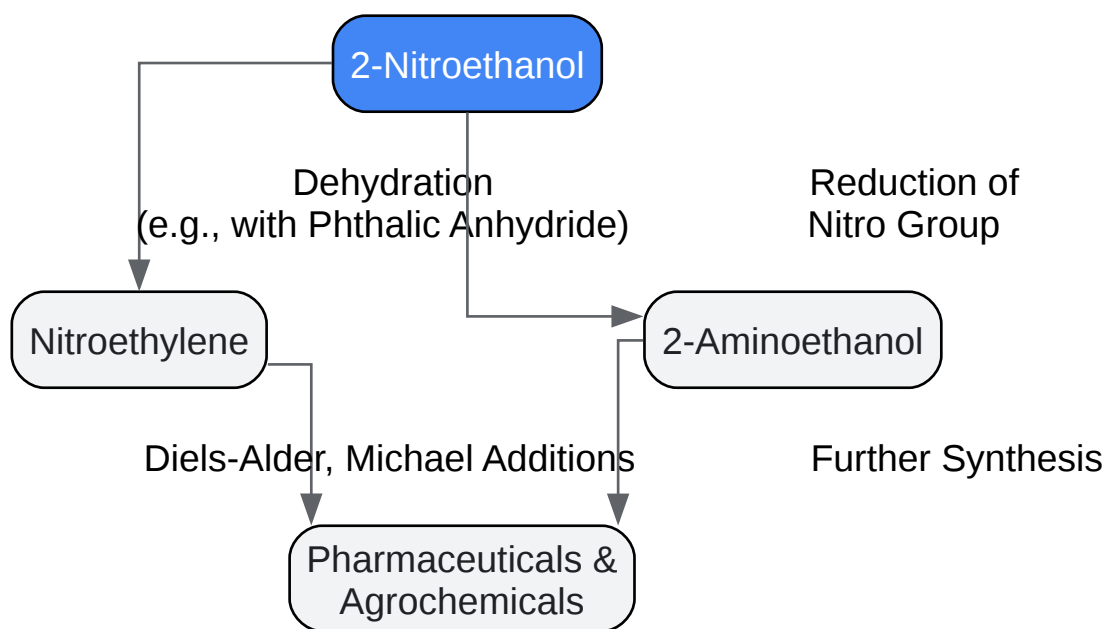
Table 1: Physicochemical Data of **2-Nitroethanol**

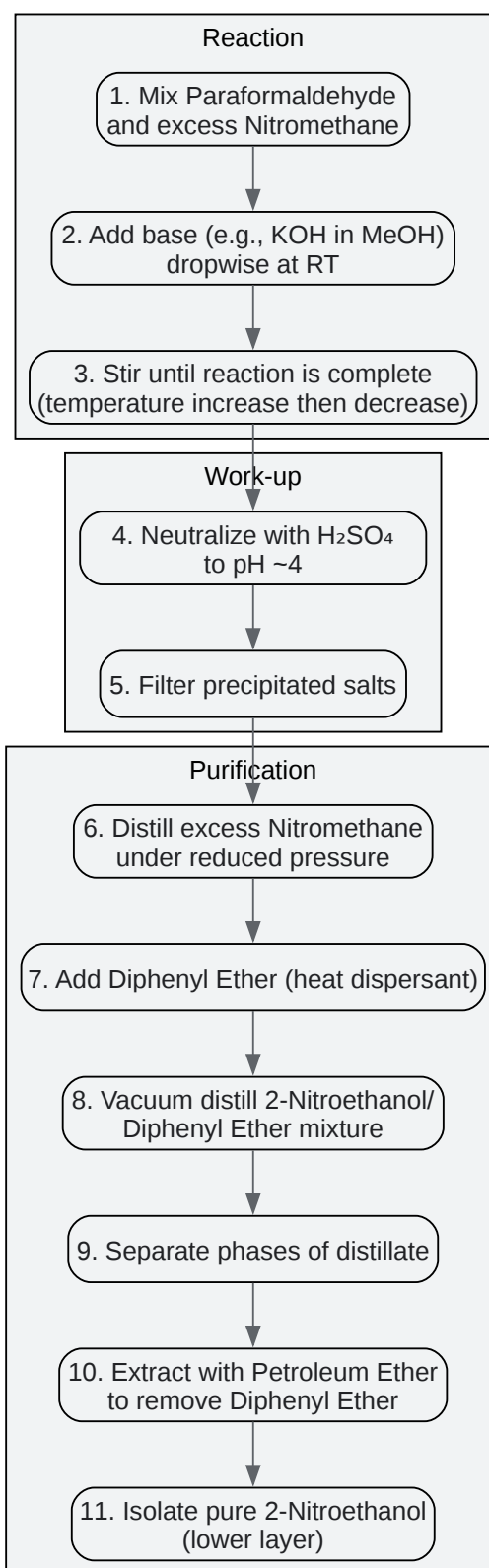
Property	Value	Reference(s)
Molecular Formula	C <sub>2</sub> H <sub>5</sub> NO <sub>3</sub>	[3]
Molecular Weight	91.07 g/mol	[3][4]
Appearance	Colorless to pale yellow, viscous liquid. May appear as a mobile dark brown-red liquid.	[1][3][5]
Odor	Faint, pungent	[1][3]
Boiling Point	194 °C at 765 mmHg; 197 °C	[2]
Melting Point	-80 °C	[2]
Density	1.27 g/mL at 25 °C	[2]
Refractive Index	n <sub>20/D</sub> 1.445	[2]
Solubility	Soluble in water, ethanol, and ether.[1] Moderately soluble in water.[1]	
CAS Number	625-48-9	[3]

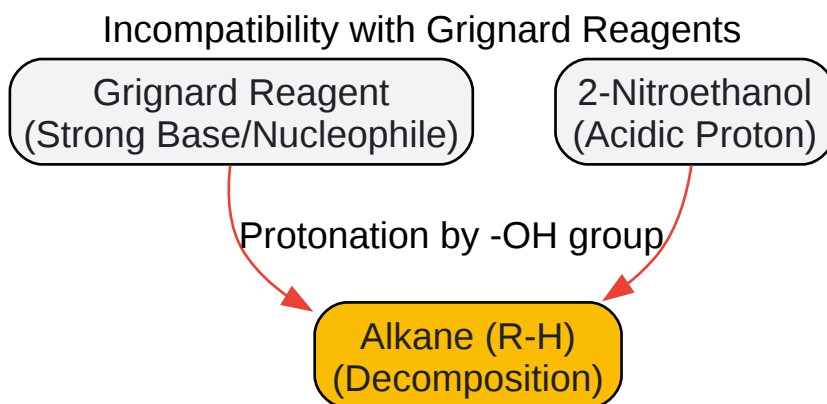
## Core Application: Intermediate in Organic Synthesis

The primary utility of **2-nitroethanol** is as a building block in organic synthesis, particularly for producing pharmaceuticals and agrochemicals.[1][4][6] Its functional groups can be selectively modified; for instance, the nitro group can be reduced to an amine to yield 2-aminoethanol, and the alcohol can be converted to an ester.[6][7]

A critical application is its use as a precursor for the synthesis of nitroethylene, a valuable but unstable reagent that is typically prepared in situ from **2-nitroethanol**.[8]







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